

In-Depth Technical Guide: Methyl 5-bromo-2-hydroxy-4-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 5-bromo-2-hydroxy-4-methoxybenzoate*

Cat. No.: *B184605*

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CAS Number: 39503-52-1

This technical guide provides a comprehensive overview of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate**, a halogenated aromatic compound of interest to researchers and professionals in organic synthesis and drug development. This document summarizes its chemical properties, outlines a potential synthetic pathway, and presents available spectral data.

Chemical Properties and Data

Methyl 5-bromo-2-hydroxy-4-methoxybenzoate is a substituted benzoic acid derivative. Its structure incorporates a bromine atom, a hydroxyl group, and a methoxy group, making it a versatile intermediate for further chemical modifications. The quantitative data for this compound are summarized in the table below.

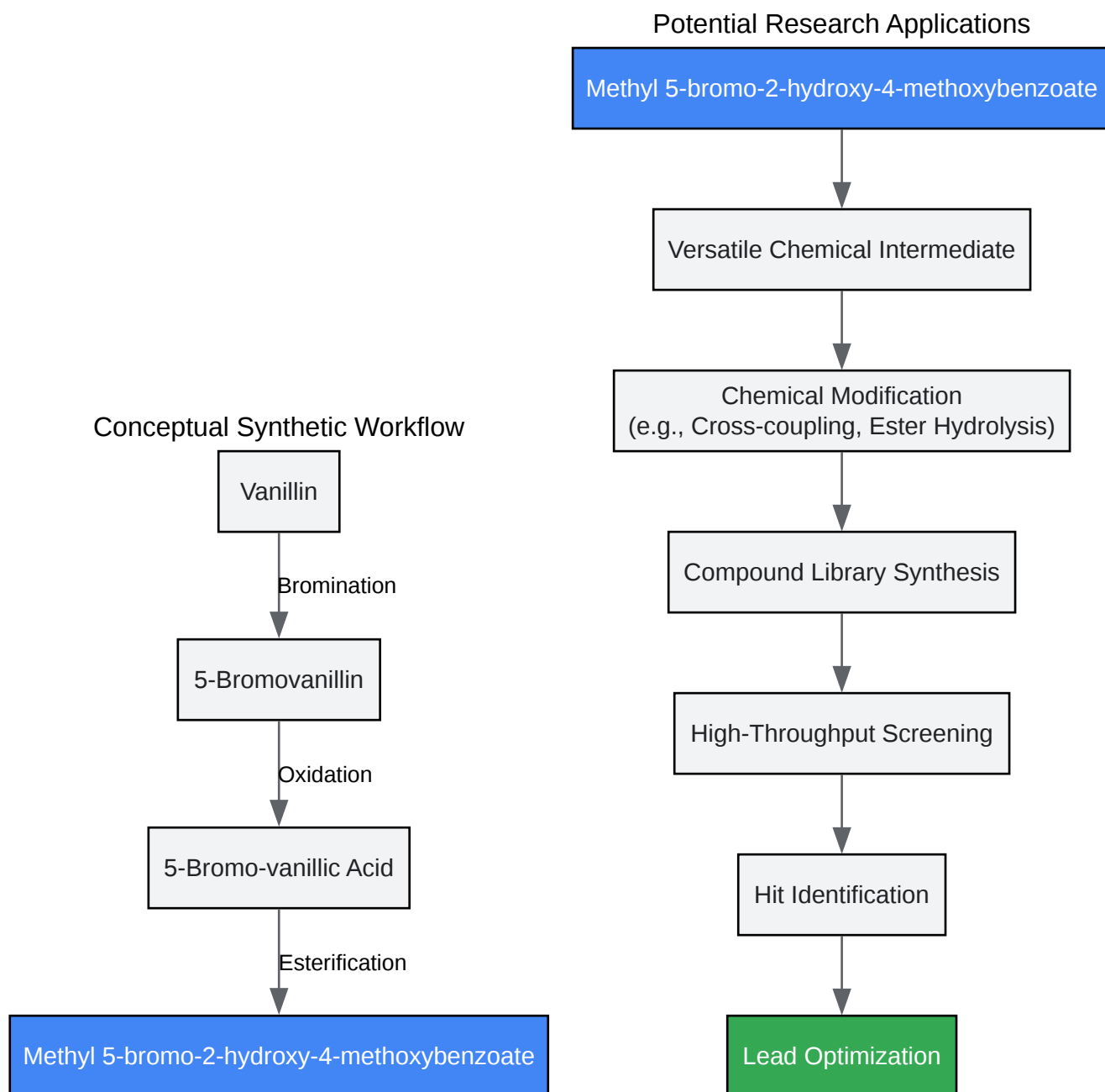
Property	Value	Source
CAS Number	39503-52-1	[1] [2] [3]
Molecular Formula	C ₉ H ₉ BrO ₄	[4] [5]
Molecular Weight	261.07 g/mol	[5]
Monoisotopic Mass	259.9684 Da	[4]
Purity	Typically ≥95%	[5]
InChI Key	WLCVGKZBHDBQJN- UHFFFAOYSA-N	[4] [5]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate** is not readily available in the reviewed literature, a plausible synthetic route can be conceptualized based on standard organic chemistry transformations. A potential pathway involves the bromination of a vanillin derivative followed by oxidation and esterification.

Conceptual Synthetic Workflow

This diagram illustrates a potential logical workflow for the synthesis of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate**.



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